

# NE-100 hydrochloride stability and storage conditions

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## Compound of Interest

Compound Name: NE-100 hydrochloride

Cat. No.: B1677940

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## Technical Support Center: NE-100 Hydrochloride

This technical support center provides guidance on the stability and storage of **NE-100 hydrochloride**, along with troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **NE-100 hydrochloride**?

For long-term storage, solid **NE-100 hydrochloride** should be stored at -20°C in a dry and dark environment.<sup>[1]</sup> For short-term storage, such as during routine laboratory use, it can be kept at 0-4°C for days to weeks.<sup>[1]</sup> The compound is generally stable for several weeks at ambient temperature, making it suitable for standard shipping conditions.<sup>[1]</sup>

Q2: How should I store stock solutions of **NE-100 hydrochloride**?

Stock solutions of **NE-100 hydrochloride** should be stored at -20°C for long-term storage (months to years) and at 0-4°C for short-term storage (days to weeks).<sup>[1]</sup> Some suppliers suggest that solutions in solvent can be stored at -80°C for up to one year.<sup>[2]</sup> It is crucial to use tightly sealed containers to prevent solvent evaporation and contamination.

Q3: What solvents are suitable for dissolving **NE-100 hydrochloride**?

**NE-100 hydrochloride** is soluble in DMSO at a concentration of up to 100 mM (39.2 mg/mL) and in water at a concentration of up to 5 mM (1.96 mg/mL).<sup>[3]</sup> It is also soluble in ethanol and DMF at 30 mg/mL.<sup>[4]</sup>

Q4: My **NE-100 hydrochloride** solution has turned yellow. Is it still usable?

A color change in the solution may indicate degradation. It is recommended to prepare fresh solutions if any discoloration is observed. To minimize degradation, store solutions protected from light and at the recommended low temperatures.

Q5: I observe precipitation in my aqueous stock solution upon storage in the refrigerator. What should I do?

Precipitation may occur if the concentration of **NE-100 hydrochloride** in the aqueous solution exceeds its solubility at refrigerated temperatures. Gently warm the solution and vortex to redissolve the compound before use. To avoid this, consider preparing aqueous solutions at a concentration that remains stable at the storage temperature or use a co-solvent system if compatible with your experimental design.

## Troubleshooting Guide

Issue	Possible Cause	Recommendation
Inconsistent experimental results	Degradation of NE-100 hydrochloride due to improper storage.	Ensure the solid compound and stock solutions are stored at the recommended temperatures and protected from light. Prepare fresh stock solutions regularly.
Loss of compound activity	Repeated freeze-thaw cycles of stock solutions.	Aliquot stock solutions into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
Instability in aqueous buffers.	The stability of NE-100 hydrochloride can be pH-dependent. Prepare fresh dilutions in your experimental buffer immediately before use. If long-term stability in a specific buffer is required, a stability study should be performed.	
Precipitation in stock solution	Supersaturation or solvent evaporation.	Ensure the storage container is tightly sealed. If precipitation is observed, gently warm and vortex the solution to ensure homogeneity before use. Consider filtering the solution if particulates persist.

## Stability Data Summary

While specific stability data for **NE-100 hydrochloride** is not extensively published, the following tables summarize the recommended conditions for stability testing of new drug substances according to ICH guidelines, which can be applied to **NE-100 hydrochloride**.

Table 1: Storage Conditions for Long-Term Stability Testing

Study	Storage Condition	Minimum Time Period
Long-term	25°C ± 2°C / 60% RH ± 5% RH or 30°C ± 2°C / 65% RH ± 5% RH	12 months
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 months
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months

RH = Relative Humidity

Table 2: Conditions for Forced Degradation Studies

Condition	Typical Protocol
Acid Hydrolysis	0.1 M HCl at 80°C for 2 hours
Base Hydrolysis	0.1 M NaOH at 80°C for 2 hours
Neutral Hydrolysis	Water at 80°C for 2 hours
Oxidation	3% H <sub>2</sub> O <sub>2</sub> at room temperature
Thermal Stress (Solid)	60°C for 4 weeks
Photostability	Exposure to an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.

## Experimental Protocols

### Protocol for Assessing Long-Term Stability of Solid NE-100 Hydrochloride

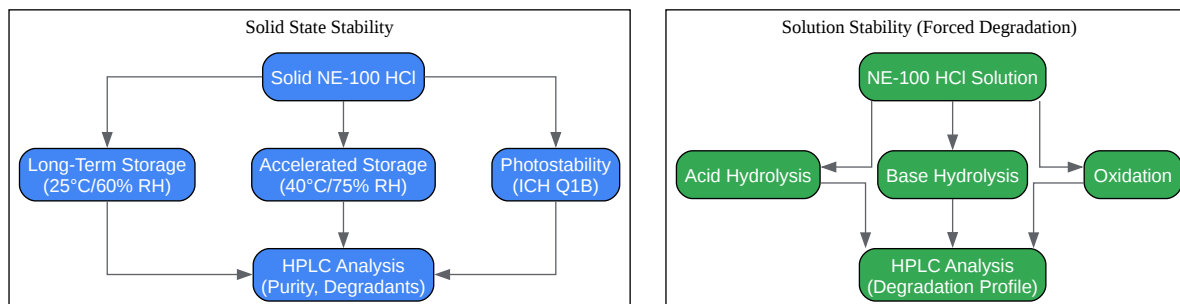
- Sample Preparation: Store accurately weighed samples of solid **NE-100 hydrochloride** in sealed, light-resistant containers.

- **Storage:** Place the containers in a stability chamber maintained at  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  and 60% RH  $\pm 5\%$  RH.
- **Time Points:** Withdraw samples at 0, 3, 6, 9, and 12 months.
- **Analysis:** At each time point, analyze the sample for purity and the presence of degradation products using a validated stability-indicating HPLC method. Physical characteristics such as appearance and color should also be noted.

## Protocol for Forced Degradation Study in Solution

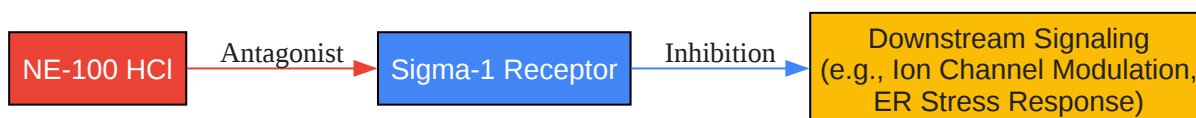
- **Solution Preparation:** Prepare a stock solution of **NE-100 hydrochloride** in a suitable solvent (e.g., methanol or water).
- **Stress Conditions:**
  - **Acid Hydrolysis:** Mix the stock solution with 0.1 M HCl and incubate at  $80^{\circ}\text{C}$ .
  - **Base Hydrolysis:** Mix the stock solution with 0.1 M NaOH and incubate at  $80^{\circ}\text{C}$ .
  - **Oxidation:** Mix the stock solution with 3%  $\text{H}_2\text{O}_2$  and keep at room temperature.
  - **Control:** Keep a sample of the stock solution under normal laboratory conditions.
- **Time Points:** Collect samples at various time points (e.g., 0, 2, 4, 8, and 24 hours).
- **Analysis:** Neutralize the acid and base hydrolysis samples before analysis. Analyze all samples by HPLC to determine the percentage of degradation and identify major degradation products.

## Visualizations



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Caption: Workflow for assessing the stability of **NE-100 hydrochloride**.



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Caption: Mechanism of action of **NE-100 hydrochloride**.

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